

Technical Support Center: Optimizing GI-102 Concentration for Cell Culture Experiments

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Compound of Interest

Compound Name: LG 6-102
CAS No.: 132798-30-2
Cat. No.: B1675219

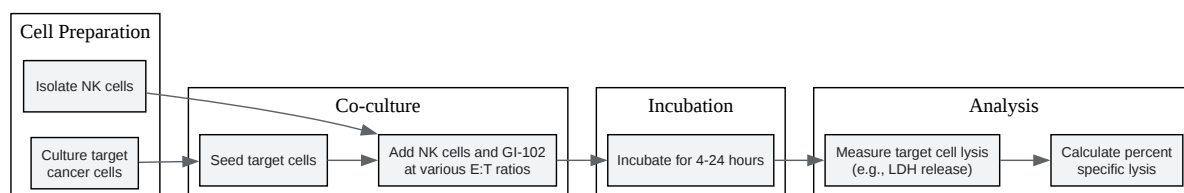
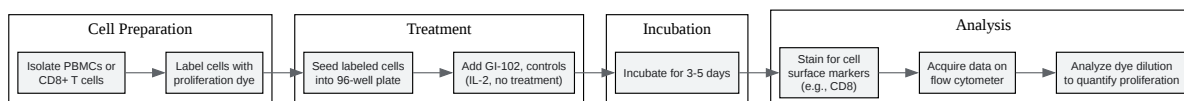
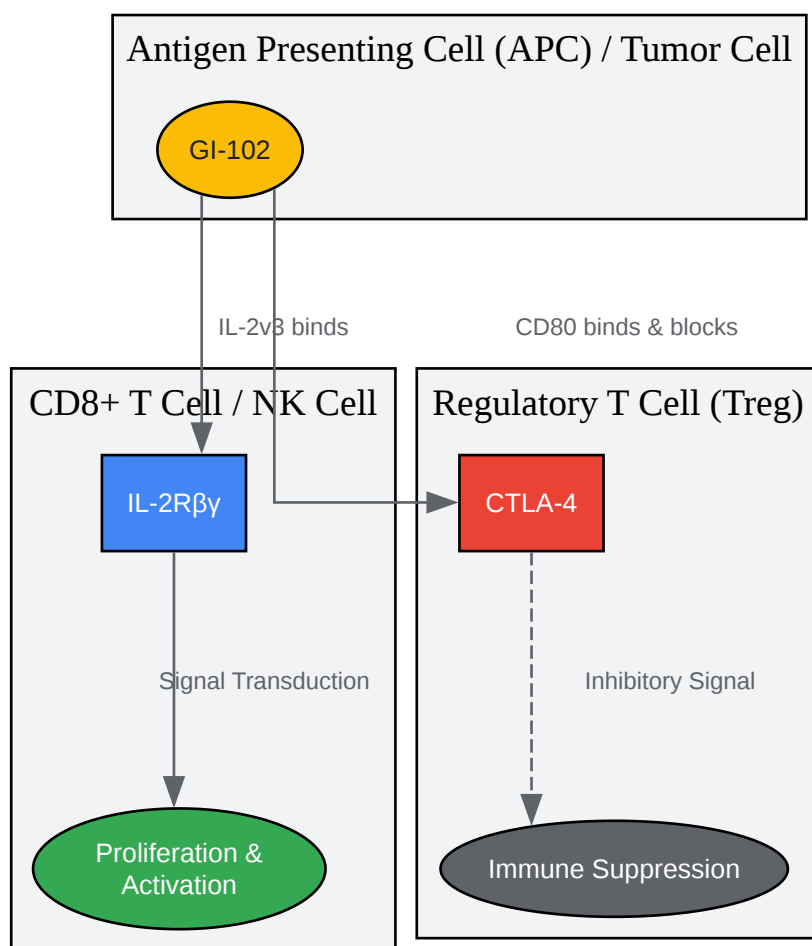
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Welcome to the technical support center for GI-102. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing the use of GI-102 in their cell culture experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter.

Understanding GI-102: Mechanism of Action

GI-102 is a novel CD80-IL2v3 bispecific fusion protein. Its dual functionality allows it to modulate the immune response in a targeted manner. The CD80 component binds to CTLA-4, an immune checkpoint receptor, effectively blocking its inhibitory signal. The engineered Interleukin-2 variant (IL2v3) component is designed to selectively bind to the IL-2 receptor $\beta\gamma$ (IL-2R $\beta\gamma$) complex, which is predominantly expressed on CD8+ T cells and Natural Killer (NK) cells. This selective binding promotes the proliferation and activation of these effector cells. Notably, the IL-2 variant has a reduced affinity for the IL-2 receptor α (IL-2R α or CD25), which is highly expressed on regulatory T cells (Tregs). This design minimizes the expansion of the immunosuppressive Treg population.^{[1][2][3][4][5]}

Below is a diagram illustrating the proposed signaling pathway of GI-102.



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